

Technical Monograph: Ganoderiol F — Lanostane Triterpenoid Classification & Pharmacodynamics[1]

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Compound of Interest

Compound Name: *Ganoderiol F*

Cat. No.: *B1232143*

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Executive Summary

Ganoderiol F ($C_{30}H_{46}O_3$) represents a distinct chemotaxonomic marker within the Ganoderma triterpenoid superfamily.[1] Unlike the highly oxidized ganoderic acids (C-26 carboxylic acids), **Ganoderiol F** retains the C-26/C-27 hydroxylated side chain, classifying it as a lanostane alcohol.[2] Its pharmacological profile is defined by a unique dual-mechanism: acting as a high-affinity Farnesoid X Receptor (FXR) agonist and a potent Cell Cycle Inhibitor targeting the CDK4/6-Cyclin D axis.[2] This guide provides a rigorous structural classification, isolation methodology, and mechanistic analysis for researchers in natural product chemistry and oncology drug discovery.

Part 1: Structural Classification & Chemotaxonomy[1] Chemical Identity[1][3][4]

- IUPAC Name: 26,27-dihydroxylanosta-7,9(11),24-trien-3-one[2]

- Molecular Formula: $C_{30}H_{46}O_3$ [2]
- Molecular Weight: 454.7 g/mol [2]
- Skeleton: Tetracyclic triterpene (Lanostane) [2][3]

Structural Features & Structure-Activity Relationship (SAR)

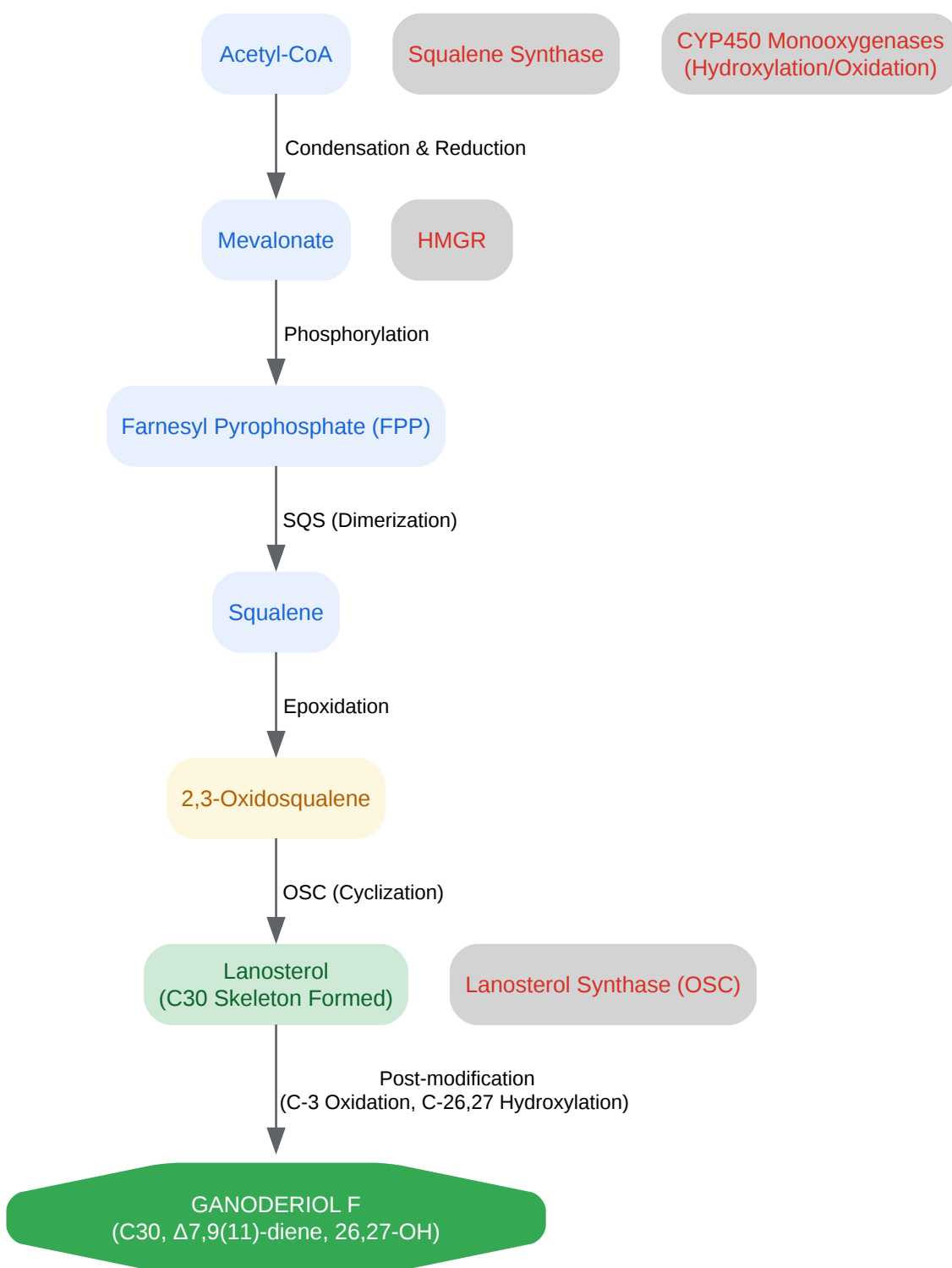
Ganoderiol F is distinguished from its congeners (e.g., Ganoderiol A, Ganoderic Acid A) by specific functional motifs that dictate its solubility and receptor binding affinity. [2]

Structural Domain	Feature	Functional Impact
Ring A (C-3)	Ketone ()	Essential for cytotoxicity; enhances Michael acceptor potential. [2]
Ring B/C	Diene	Conjugated double bond system confers rigidity and UV absorption (nm). [2] Critical for antioxidant capacity. [2]
Side Chain (C-24)	Olefin	Terminal unsaturation essential for interaction with hydrophobic pockets in FXR. [2]
Terminus (C-26,27)	Di-hydroxyl groups	Increases polarity compared to Ganoderiol A; facilitates hydrogen bonding in the ligand-binding domain (LBD). [2]

Part 2: Biosynthetic Origin

Ganoderiol F is derived from the Mevalonate (MVA) Pathway.^[4] The critical divergence point from primary sterol metabolism occurs at the cyclization of 2,3-oxidosqualene. Unlike ergosterol biosynthesis, the Ganoderma pathway retains the lanostane skeleton without demethylation at C-4 and C-14.^[2]

Biosynthetic Pathway Diagram



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Figure 1: Biosynthetic trajectory of **Ganoderiol F**. The pathway highlights the conservation of the C30 skeleton via Lanosterol Synthase (OSC), distinguishing it from downstream steroid synthesis.

Part 3: Isolation & Characterization Protocols[1]

Extraction and Purification Workflow

Objective: Isolate high-purity (>95%) **Ganoderiol F** from *Ganoderma lucidum* fruiting bodies.[2]

Self-Validating Logic: The protocol uses a polarity gradient.[2] **Ganoderiol F** (mid-polarity) is separated from highly non-polar lipids (removed in Petroleum Ether) and highly polar polysaccharides (retained in water).

Step-by-Step Protocol:

- Preparation: Pulverize dried fruiting bodies (5 kg) to a fine powder (40 mesh) to maximize surface area.
- Primary Extraction: Reflux with 95% Ethanol (
w/v) at 80°C for 3 hours (
cycles).
 - Why: Ethanol extracts both triterpenoids and polysaccharides.
- Phase Partitioning:
 - Concentrate EtOH extract in vacuo.
 - Suspend residue in
.[2]
 - Wash 1: Partition with Petroleum Ether (removes fats/waxes).[2] Discard organic layer.[2]
 - Wash 2: Partition aqueous phase with Ethyl Acetate (EtOAc).[2]
 - Result: The EtOAc fraction contains the triterpenoid pool (Ganoderiols/Ganoderic acids).
- Column Chromatography (Silica Gel):
 - Stationary Phase: Silica gel (200–300 mesh).[2]

- Mobile Phase: Gradient elution with

(100:1

10:1).[2]
- Target: **Ganoderiol F** typically elutes in mid-polarity fractions (approx. 20:1 to 10:1).
Monitor via TLC (Visualize with 10%

spray; look for yellow/orange spots).[2]
- Reverse-Phase HPLC (Final Purification):
 - Column: C18 ODS (

).[2]
 - Mobile Phase:

(Isocratic 45:55 or Gradient).
 - Detection: UV at 243 nm (Specific to the

heteroannular diene).

Diagnostic Characterization

To validate the isolate as **Ganoderiol F**, the following spectral signatures must be confirmed:

- UV Spectrum:

(Characteristic of conjugated diene).
- Mass Spectrometry (ESI-MS):

or

.[2]
- ¹H-NMR (Diagnostic Signals in

):

- Olefinic Protons:

ppm (m, H-7, H-11, H-24).[2]

- Hydroxymethyl:

ppm (m, H-26/27).[2]

- Methyl Groups: Five singlets (0.60 – 1.20 ppm) indicating the pentacyclic lanostane core.

Part 4: Pharmacological Mechanisms

Ganoderiol F exhibits "polypharmacology," targeting both nuclear receptors and cell cycle machinery.

Anti-Cancer Mechanism: The G1 Blockade

Ganoderiol F is a potent inhibitor of breast cancer cell proliferation (e.g., MDA-MB-231).[2][1]

Unlike general cytotoxins, it acts as a cytostatic agent by arresting the cell cycle at the G1 phase.

Mechanism of Action:

- Downregulation: Suppresses expression of Cyclin D1 and CDK4/6.[1]
- Upregulation: Increases expression of p21 (CDK inhibitor) and FoxO3 (pro-apoptotic transcription factor).
- Result: Prevents the phosphorylation of Retinoblastoma protein (Rb), blocking the E2F-mediated transition from G1 to S phase.

Anti-Inflammatory & FXR Agonism

Ganoderiol F acts as a ligand for the Farnesoid X Receptor (FXR) (

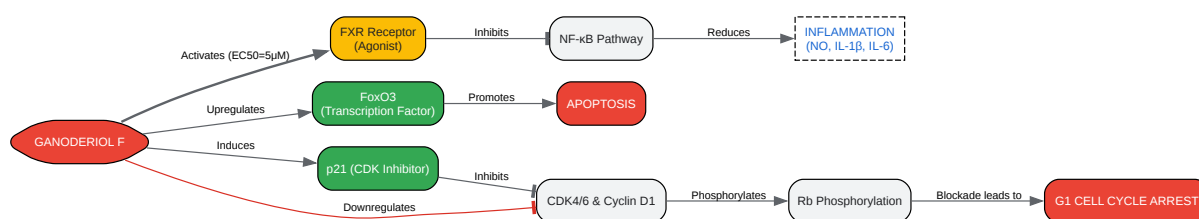
).[5]

- Causality: FXR activation represses NF-

B signaling.[2]

- Outcome: Reduction in pro-inflammatory cytokines (IL-1, IL-6) and inhibition of NO production in macrophages.[2]

Mechanistic Signaling Diagram



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Figure 2: Dual-mechanistic action of **Ganoderiol F**. Pathway A (Yellow) depicts anti-inflammatory action via FXR.[2] Pathway B (Red) depicts anti-cancer action via Cell Cycle Arrest.[2]

Part 5: Quantitative Bioactivity Data[1]

Activity Type	Target / Cell Line	Metric	Value	Reference
FXR Agonism	HEK293 (hFXR)			[1]
Anti-Viral	HIV-1 (MT-4 cells)			[2]
Anti-Complement	Sheep RBC Hemolysis			[3]
Anti-Inflammatory	RAW 264.7 (NO prod.) ^[2]	Dose	(Active)	[4]
Cytotoxicity	MDA-MB-231 (Breast)	Mechanism	G1 Arrest	[5]

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